

An In-depth Technical Guide to the Safety of Olsalazine-d3,15N₂

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Compound of Interest

Compound Name: Olsalazine-d3,15N

Cat. No.: B12377649

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Disclaimer: A specific Safety Data Sheet (SDS) for **Olsalazine-d3,15N₂** is not readily available. This guide is based on the safety information for the closely related compounds, Olsalazine and Olsalazine sodium. The macroscopic chemical and toxicological properties of **Olsalazine-d3,15N₂** are expected to be nearly identical to its unlabeled counterpart. This information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Olsalazine is an aminosalicylate and a prodrug of mesalamine (5-aminosalicylic acid, 5-ASA). [1] It is comprised of two mesalamine molecules linked by an azo bridge.[1] This bond is cleaved in the colon to release the active drug.[1]

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₆	PubChem[2]
Molecular Weight	302.24 g/mol	PubChem[2]
CAS Number	15722-48-2	PubChem
Appearance	Not Determined	Cayman
Melting Point	Undetermined	Cayman
Boiling Point	Undetermined	Cayman
Solubility in Water	Not Determined	Cayman
pH	Not Applicable	Cayman

Property (Olsalazine Sodium)	Value	Source
Molecular Formula	C ₁₄ H ₈ N ₂ Na ₂ O ₆	PubChem
Molecular Weight	346.20 g/mol	PubChem
CAS Number	6054-98-4	Cayman

Hazard Identification and Precautionary Measures

Olsalazine sodium is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.

Hazard Statement	GHS Classification	Precautionary Statements
H315: Causes skin irritation	Skin Irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER/doctor if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.

Toxicological Information

The available toxicological data for Olsalazine is limited.

Toxicity Metric	Value	Species	Source
Oral TDLo	3.57 mg/kg	Human	Cayman
Oral LD50	No Data Available	-	-

Long-Term Effects: Animal studies have indicated a potential for adverse effects on the fetus. Repeat-dose studies in animals have shown a potential to cause adverse effects on the kidneys.

Clinical Effects: The most common adverse effects reported with clinical use are diarrhea, nausea, rash, and vomiting.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in the Safety Data Sheets are not publicly available. The following are general procedural recommendations based on the available safety information.

First Aid Measures:

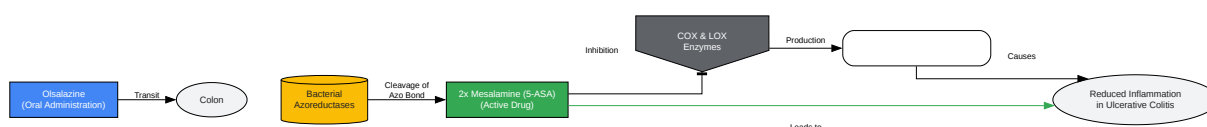
- **Inhalation:** If breathing is difficult, move the person to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if symptoms develop or persist.
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. If skin irritation occurs, seek medical attention.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.

Handling and Storage:

- **Handling:** Avoid contact with eyes, skin, and clothing. Avoid breathing dust and minimize dust generation. Use with adequate ventilation. Wear appropriate personal protective equipment, including safety goggles and gloves.
- **Storage:** Store in a closed container at room temperature, away from heat, moisture, and direct light. Keep the container tightly closed in a well-ventilated place.

Mechanism of Action and Signaling Pathway

Olsalazine is a prodrug that is not absorbed in the upper gastrointestinal tract. Upon reaching the colon, bacterial azoreductases cleave the azo bond, releasing two molecules of the active anti-inflammatory agent, mesalamine (5-ASA). Mesalamine is believed to exert its anti-inflammatory effects locally in the colon by inhibiting cyclooxygenase (COX) and lipoxygenase, thereby reducing the production of prostaglandins and leukotrienes.



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Mechanism of action of Olsalazine.

Accidental Release Measures

In case of a spill, wear appropriate personal protective equipment and avoid inhaling dust. Do not touch damaged containers or spilled material unless wearing appropriate protective clothing. Ensure adequate ventilation. For large spills, non-essential personnel should be evacuated from the affected area.

Fire-Fighting Measures

Use water, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.

Formation of toxic gases such as carbon oxides and nitrogen oxides is possible during heating or in a fire. Firefighters should wear self-contained breathing apparatus.

Disposal Considerations

Dispose of waste in an appropriately labeled, sealed container. Care should be taken to avoid environmental release.

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References

- 1. Olsalazine - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Olsalazine | C₁₄H₁₀N₂O₆ | CID 22419 - PubChem [pubchem.ncbi.nlm.nih.gov]
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